

An In-depth Technical Guide to Chlorthiophos Sulfone: Structure, Properties, and Analysis

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Compound of Interest

Compound Name: Chlorthiophos sulfone

CAS No.: 25900-20-3

Cat. No.: B1604510

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Introduction

Chlorthiophos, an obsolete organophosphate insecticide, presents a legacy of environmental and toxicological interest due to its persistent and bioactive metabolites.^{[1][2][3]} Among these, **chlorthiophos sulfone** represents a terminal oxidation product of significant concern. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and analytical methodologies pertinent to **chlorthiophos sulfone**. Designed for researchers, toxicologists, and drug development professionals, this document synthesizes available data with established principles of chemical and biological science to offer a detailed understanding of this important metabolite.

Chemical Identity and Structure

Chlorthiophos itself is a mixture of three positional isomers, with the primary component being O,O-diethyl O-[2,5-dichloro-4-(methylsulfanyl)phenyl] phosphorothioate (~73%).^{[1][3][4][5]} The metabolism of chlorthiophos in biological systems and the environment proceeds through oxidation of the methylthio group, first to chlorthiophos sulfoxide and subsequently to **chlorthiophos sulfone**.^[6]

1.1. Chemical Structure

The chemical structure of **chlorthiophos sulfone**, derived from the main isomer of chlorthiophos, is characterized by the oxidation of the sulfur atom in the methylthio group to a sulfonyl group.

- IUPAC Name: (2,5-dichloro-4-methylsulfonylphenoxy)-diethoxy-sulfanylidene- λ^5 -phosphane
- CAS Number: 25900-20-3[7]
- Molecular Formula: $C_{11}H_{15}Cl_2O_5PS_2$ [7]
- Molecular Weight: 393.24 g/mol

Below is the 2D chemical structure of the primary isomer of **chlorthiophos sulfone**:

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Caption: 2D structure of O,O-diethyl O-[2,5-dichloro-4-(methylsulfonyl)phenyl] phosphorothioate.

Physicochemical and Toxicological Properties

Data on the specific physicochemical properties of pure **chlorthiophos sulfone** are not extensively available in the literature, a common challenge for metabolites of obsolete pesticides. However, information for the parent compound, chlorthiophos, and for solutions of **chlorthiophos sulfone** provide valuable context.

Table 1: Physicochemical and Toxicological Properties

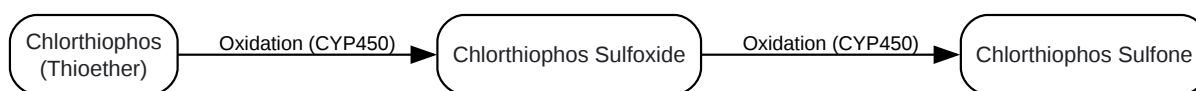
Property	Chlorthiophos (Parent Compound)	Chlorthiophos Sulfone
Physical State	Yellow-brown liquid, tends to crystallize below 25°C[6][8]	Data not available (likely a solid)
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₃ PS ₂ [5][6]	C ₁₁ H ₁₅ Cl ₂ O ₅ PS ₂ [7]
Molecular Weight	361.24 g/mol [5]	393.24 g/mol
Solubility	Practically insoluble in water; soluble in most organic solvents[6][8]	Data not available
Vapor Pressure	0.0004 mmHg at 25°C[8]	Data not available
Acute Oral LD ₅₀ (rat)	7.8 - 13 mg/kg[8][9]	Data not available
Aquatic Toxicity	Very toxic to aquatic life[7]	Very toxic to aquatic life with long-lasting effects[7]

Chlorthiophos sulfone is available as an analytical standard in a cyclohexane solution. Safety data for this solution indicates that it is a highly flammable liquid and vapor, may be fatal if swallowed and enters airways, causes skin irritation, may cause drowsiness or dizziness, and is very toxic to aquatic life with long-lasting effects.[7]

Synthesis and Metabolic Pathway

3.1. Metabolic Pathway

The formation of **chlorthiophos sulfone** is a two-step oxidative process that occurs in vivo and in the environment. The initial step involves the oxidation of the methylthio group of chlorthiophos to form chlorthiophos sulfoxide. This is followed by further oxidation of the sulfoxide to the corresponding sulfone. This metabolic activation is a common pathway for organophosphorus pesticides containing thioether linkages.[6] The enzymes primarily responsible for these transformations are cytochrome P450 monooxygenases located in the liver and other tissues.



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Caption: Metabolic oxidation of chlorthiophos to its sulfoxide and sulfone metabolites.

3.2. Laboratory Synthesis

While a specific, published protocol for the synthesis of **chlorthiophos sulfone** is not readily available, a general and reliable method for the oxidation of a thioether to a sulfone can be applied. This typically involves the use of a strong oxidizing agent.

Representative Protocol: Oxidation of Chlorthiophos to **Chlorthiophos Sulfone**

Disclaimer: This is a representative protocol and should be adapted and optimized under appropriate laboratory safety conditions.

- **Dissolution:** Dissolve one equivalent of chlorthiophos in a suitable chlorinated solvent, such as dichloromethane, in a round-bottom flask equipped with a magnetic stirrer.
- **Cooling:** Place the flask in an ice bath to maintain a temperature of 0-5°C.
- **Addition of Oxidizing Agent:** Slowly add a solution of at least two equivalents of an oxidizing agent, such as meta-chloroperoxybenzoic acid (m-CPBA), dissolved in the same solvent. The use of two or more equivalents ensures complete oxidation to the sulfone.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting material is no longer detectable.
- **Work-up:** Upon completion, quench the reaction by adding a reducing agent, such as a saturated aqueous solution of sodium thiosulfate. Separate the organic layer, wash it with a saturated sodium bicarbonate solution and then with brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography.

on silica gel to yield pure **chlorthiophos sulfone**.



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Caption: General workflow for the laboratory synthesis of **chlorthiophos sulfone**.

Analytical Methodology

The detection and quantification of **chlorthiophos sulfone** in various matrices, such as environmental samples and biological tissues, are crucial for exposure assessment and toxicological studies. The preferred analytical technique is liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) due to its high sensitivity and selectivity.

4.1. Sample Preparation: QuEChERS Protocol

A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based method is a common and effective approach for the extraction of pesticide residues from complex matrices.

Step-by-Step QuEChERS Protocol for a Food Matrix:

- Homogenization: Homogenize 10-15 g of the sample.
- Extraction: Place 10 g of the homogenized sample into a 50 mL centrifuge tube. Add 10 mL of acetonitrile.
- Salting Out: Add a QuEChERS extraction salt packet (containing magnesium sulfate, sodium chloride, and sodium citrate) to the tube.
- Shaking and Centrifugation: Shake vigorously for 1 minute and then centrifuge at high speed for 5 minutes.

- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer an aliquot of the supernatant to a d-SPE tube containing a cleanup sorbent (e.g., PSA and C18).
- Final Preparation: Vortex for 30 seconds and centrifuge. The resulting supernatant is ready for LC-MS/MS analysis.

4.2. LC-MS/MS Analysis

Representative LC-MS/MS Parameters:

- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m particle size).
- Mobile Phase:
 - A: Water with 0.1% formic acid and 5 mM ammonium formate.
 - B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
- Gradient: A suitable gradient program to separate the analyte from matrix interferences.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray ionization (ESI) in positive mode.
- MRM Transitions: At least two multiple reaction monitoring (MRM) transitions should be monitored for quantification and confirmation. Based on the structure, hypothetical precursor and product ions can be selected and optimized.

Table 2: Hypothetical MRM Transitions for **Chlorthiophos Sulfone**

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z) (Quantifier)	Product Ion 2 (m/z) (Qualifier)
Chlorthiophos Sulfone	[M+H] ⁺	[Fragment 1] ⁺	[Fragment 2] ⁺

Note: The specific m/z values for the precursor and product ions would need to be determined experimentally by infusing a standard solution of **chlorthiophos sulfone** into the mass spectrometer.

Toxicological Significance and Mechanism of Action

5.1. Mechanism of Action

As a metabolite of an organophosphate insecticide, **chlorthiophos sulfone** is presumed to act as an acetylcholinesterase (AChE) inhibitor.^{[1][2][3]} AChE is a critical enzyme that breaks down the neurotransmitter acetylcholine. Inhibition of AChE leads to an accumulation of acetylcholine at nerve synapses, causing overstimulation of the nervous system and resulting in the characteristic signs of organophosphate poisoning.^[6]

5.2. "Lethal Synthesis"

The oxidative metabolism of organophosphorus compounds containing a thion (P=S) group to their corresponding oxon (P=O) analogues is a well-established bioactivation pathway. Similarly, the oxidation of a thioether to a sulfoxide and sulfone can also increase the inhibitory potency of the molecule towards AChE. This phenomenon, often referred to as "lethal synthesis," means that the metabolites can be more toxic than the parent compound. While specific data for **chlorthiophos sulfone** is lacking, it is plausible that it is a more potent AChE inhibitor than chlorthiophos itself.

Conclusion

Chlorthiophos sulfone is a key metabolite in the environmental fate and toxicology of the obsolete insecticide chlorthiophos. While comprehensive data on its physicochemical and toxicological properties are scarce, this guide provides a framework for its understanding based on its chemical structure, the known metabolism of its parent compound, and established analytical and synthetic methodologies. Further research is warranted to fully characterize the properties and toxicological profile of **chlorthiophos sulfone** to better assess the long-term risks associated with the historical use of chlorthiophos.

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